

Minimizing mouse-to-mouse variability in MOG (35-55) EAE

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Compound of Interest

Compound Name: Myelin oligodendrocyte
glycoprotein peptide (35-55),
mouse, rat tfa

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Technical Support Center: MOG (35-55) EAE Model

Welcome to the technical support center for the Myelin Oligodendrocyte Glycoprotein (MOG) 35-55 peptide-induced Experimental Autoimmune Encephalomyelitis (EAE) model. This resource is designed for researchers, scientists, and drug development professionals to provide in-depth troubleshooting guides and frequently asked questions to help minimize mouse-to-mouse variability and ensure robust, reproducible results.

Introduction to the MOG (35-55) EAE Model

The MOG (35-55) induced EAE in C57BL/6 mice is the most widely used animal model for multiple sclerosis (MS).^{[1][2][3]} This model recapitulates many of the clinical and pathological features of human MS, particularly the chronic progressive form of the disease.^{[4][5][6]} EAE is induced by immunizing susceptible mouse strains, like the C57BL/6, with the MOG (35-55) peptide emulsified in Complete Freund's Adjuvant (CFA), followed by the administration of pertussis toxin (PTX).^{[7][8]} This process triggers a CD4+ T-cell-mediated autoimmune

response against the myelin sheath of the central nervous system (CNS), leading to inflammation, demyelination, and axonal damage.[9][10]

However, the model is notoriously susceptible to variability, which can compromise the statistical power of studies and lead to erroneous conclusions.[6][8][11] This guide will provide a comprehensive overview of the critical parameters that influence EAE induction and progression, along with detailed protocols and troubleshooting advice to enhance experimental consistency.

Troubleshooting Guides

Issue 1: Inconsistent or Low EAE Incidence

A common challenge is achieving a high and consistent incidence of EAE, which should typically be between 80-100% in C57BL/6 mice.[5][7][8] Low or variable incidence can often be traced back to suboptimal immunization procedures.

- **Improper Emulsion Preparation:** The quality of the MOG/CFA emulsion is arguably the most critical factor for successful EAE induction.[9] An unstable or improperly mixed emulsion will not provide the sustained antigen release necessary to trigger a robust immune response.

- **Detailed Protocol for Stable Emulsion Preparation:**

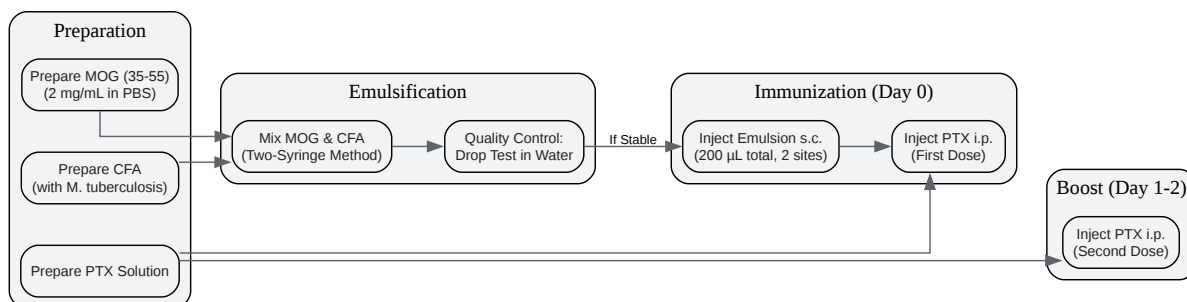
1. **Reagent Preparation:**

- Dissolve lyophilized MOG (35-55) peptide in sterile, endotoxin-free PBS or ddH₂O to a final concentration of 2 mg/mL.[9] Store aliquots at -20°C and avoid repeated freeze-thaw cycles.[8][12]
- Ensure the CFA is supplemented with Mycobacterium tuberculosis (H37Ra) at a concentration of 1-4 mg/mL.[9][13] Thoroughly resuspend the mycobacteria by vortexing or sonicating before use.

2. **Emulsification (Two-Syringe Method):**

- Using two Luer-lock syringes connected by a three-way stopcock, draw up equal volumes of the MOG (35-55) solution and the CFA.[9][12]

- Forcefully pass the mixture back and forth between the syringes for at least 10-20 minutes.^[9] The emulsion is ready when it becomes thick, white, and viscous.^[8]
- Quality Control Check: Place a small drop of the emulsion into a beaker of cold water. A stable emulsion will not disperse and will remain as a cohesive droplet.^[12] If it disperses, continue mixing.
- Suboptimal Immunization Technique: The location and method of injection are crucial for proper antigen presentation to the immune system.
 - Step-by-Step Immunization Protocol:
 1. Anesthetize the mouse to ensure proper and safe administration.^[4]^[14]
 2. Inject a total of 200 μ L of the emulsion subcutaneously (s.c.) divided between two sites, typically the upper back and the flank.^[7]^[12]^[15]
 3. After injection, leave the needle in place for 10-15 seconds to prevent leakage of the viscous emulsion.^[15]
- Pertussis Toxin (PTX) Issues: PTX is essential for facilitating the entry of encephalitogenic T cells into the CNS.^[7]
 - PTX Administration & Considerations:
 - Administer PTX intraperitoneally (i.p.) on the day of immunization (Day 0) and again 24-48 hours later (Day 1 or 2).^[7]^[8]^[15]
 - The potency of PTX can vary significantly between batches and suppliers.^[1] It is crucial to titrate each new batch to determine the optimal dose. Doses typically range from 100-500 ng per mouse.^[1]^[8]
 - Some studies have shown that omitting PTX can result in a milder, more variable disease course, which may be desirable for certain research questions but can also lead to lower incidence.^[16]^[17]



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Caption: Workflow for MOG (35-55) EAE Induction.

Issue 2: High Variability in Disease Severity and Onset

Even with high incidence, significant variability in the timing of onset and the peak clinical score can obscure treatment effects.

- Animal-Related Factors: The genetic background, age, sex, and microbiome of the mice can all influence EAE susceptibility.
 - Standardization of Animals:
 - Strain: Use C57BL/6J mice from a reputable supplier. The genetic background is critical as some strains are resistant to MOG (35-55) induced EAE.[4]
 - Age: Mice should be between 9-13 weeks of age at the start of the study.[7] Younger mice may have an underdeveloped immune system, while older mice can show altered immune responses.
 - Sex: While both male and female mice can be used, it is recommended to use only one sex within an experiment to avoid variability due to hormonal differences.[6][18] Female mice are most commonly used.[15]

- Acclimation & Stress: Allow mice to acclimate to the facility for at least one week before immunization.[15] Stress can suppress the immune response and reduce EAE severity. [7] Minimize handling, noise, and other environmental stressors.
- Inconsistent Dosing: Inaccurate dosing of the MOG peptide or PTX will lead to variable immune responses.
 - Dosing Best Practices:
 - Carefully calculate and prepare the emulsion to ensure each mouse receives the correct amount of MOG (35-55), typically 200 µg per mouse.[8][9]
 - As mentioned, PTX potency is a major source of variability. Standardize the dose based on the potency of the specific batch being used.[1]
- Subjective Clinical Scoring: Inconsistent scoring between observers is a major source of data variability.
 - Standardized Scoring Protocol:
 - Implement a clear and well-defined scoring system. The most common is a 0-5 scale. [19][20][21]
 - Blinding: The observer scoring the mice should be blinded to the treatment groups to eliminate unconscious bias.[21]
 - Training: Ensure all personnel scoring mice are trained on the same criteria and periodically cross-validate their scores.
 - Frequency: Score mice daily, at the same time each day, starting from day 7 post-immunization.[15]

Score	Clinical Signs
0	No clinical signs
0.5	Tip of tail is limp
1.0	Limp tail
1.5	Limp tail and hind leg inhibition
2.0	Hind limb weakness
2.5	Limp tail and almost complete paralysis of hind legs
3.0	Complete paralysis of hind legs
3.5	Complete hind leg and partial front leg paralysis
4.0	Complete hind and front leg paralysis
5.0	Moribund or dead

Source: Adapted from Hooke Laboratories and other common protocols.[\[20\]](#)[\[21\]](#)

Frequently Asked Questions (FAQs)

Q1: My EAE mice have a very rapid and severe disease course, leading to high mortality. How can I reduce the severity?

A1: This is often due to an overly aggressive immunization protocol. Consider the following adjustments:

- Reduce PTX Dose: High doses of PTX can lead to a more severe disease course. Try titrating the PTX dose downwards.[\[1\]](#)
- Reduce MOG Dose: While less common, reducing the MOG peptide dose from 200 µg to 100-150 µg can sometimes temper the severity.
- Check M. tuberculosis Concentration: Ensure the concentration in your CFA is not excessively high. A typical range is 1-4 mg/mL.

Q2: I'm observing a relapsing-remitting disease course in my C57BL/6 mice, which I thought was not typical for the MOG (35-55) model. Why is this happening?

A2: The MOG (35-55) model in C57BL/6 mice typically induces a chronic, non-relapsing paralysis.[\[2\]](#)[\[4\]](#) If you are observing what appears to be relapses, it could be due to:

- **Scoring Inconsistencies:** Small errors in scoring can be misinterpreted as a relapse. Ensure rigorous, blinded scoring.[\[21\]](#) A true relapse is typically defined as an increase in score by at least one full point after a period of remission.[\[21\]](#)
- **Genetic Drift:** If your C57BL/6 mouse colony has been inbred for many generations without refreshing the stock from a primary supplier, genetic drift could potentially alter the disease phenotype.
- **Model Choice:** If a relapsing-remitting course is desired, the PLP (139-151) induced EAE in SJL mice is the standard model.[\[4\]](#)

Q3: Can I use male mice for my EAE studies?

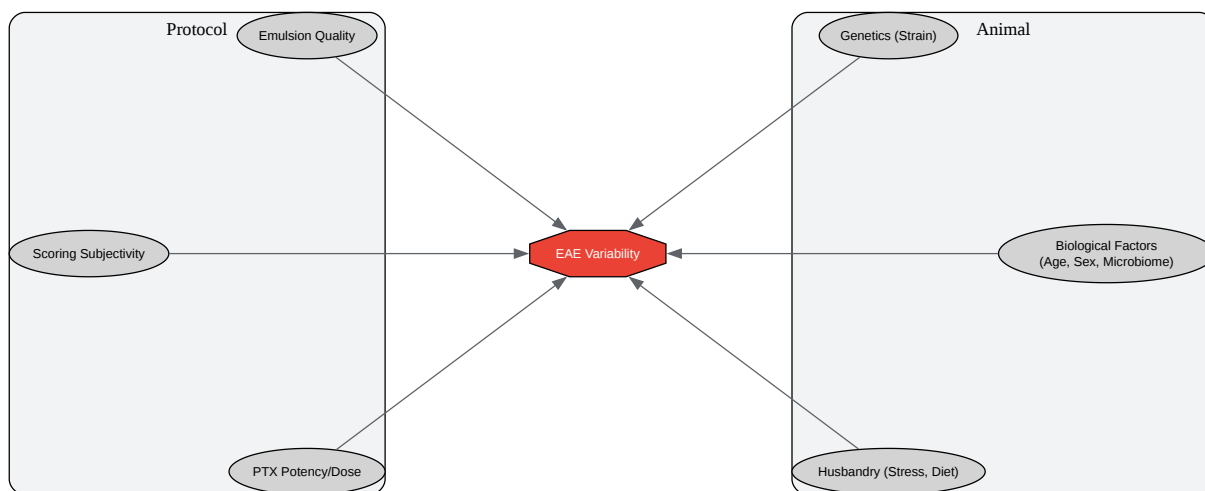
A3: Yes, male mice can be used. However, it is critical not to mix sexes within the same experiment. Some studies have reported that male mice may develop a less severe form of EAE compared to females, which is thought to be due to the immunomodulatory effects of androgens.[\[18\]](#) If using males, be consistent across all experimental groups.

Q4: How important is the microbiome in EAE variability?

A4: The gut microbiome is increasingly recognized as a significant modulator of the immune system and can influence susceptibility to EAE. Mice from different vendors or even different rooms within the same facility can have distinct microbiomes, which can contribute to experimental variability. While difficult to control completely, co-housing mice from different experimental groups for a period before the study can help normalize the microbiome. Standardizing the diet is also a key factor, as diet composition can significantly alter the gut microbiota and EAE outcomes.[\[11\]](#)

Q5: My control group is showing a delayed onset and reduced severity compared to what is published. What could be the cause?

A5: This can be due to stress induced by experimental procedures.[7] If your treatment group involves frequent handling, injections, or gavage, the associated stress can have an immunosuppressive effect. To account for this, your vehicle control group must undergo the exact same procedures (sham dosing) as the treatment group.[15] Acclimating the mice to the handling and procedures for several days before immunization can also help minimize the stress response.[15]



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Caption: Key Factors Contributing to MOG EAE Variability.

References

- Myelin Oligodendrocyte Glycoprotein 35-55 (MOG 35-55)-induced Experimental Autoimmune Encephalomyelitis: A Model of Chronic Multiple Sclerosis. Bio-protocol. [\[Link\]](#)

- Consistent induction of chronic experimental autoimmune encephalomyelitis in C57BL/6 mice for the longitudinal study of pathology and repair. PubMed Central. [\[Link\]](#)
- Myelin Oligodendrocyte Glycoprotein (MOG35-55) Induced Experimental Autoimmune Encephalomyelitis (EAE) in C57BL/6 Mice. PubMed Central. [\[Link\]](#)
- An optimized and validated protocol for inducing chronic experimental autoimmune encephalomyelitis in C57BL/6J mice. PubMed. [\[Link\]](#)
- Consistent induction of chronic experimental autoimmune encephalomyelitis in C57BL/6 mice for the longitudinal study. eScholarship. [\[Link\]](#)
- An optimized and validated protocol for inducing chronic experimental autoimmune encephalomyelitis in C57BL/6J mice | Request PDF. ResearchGate. [\[Link\]](#)
- Myelin Oligodendrocyte Glycoprotein 35-55 (MOG 35-55)-induced Experimental Autoimmune Encephalomyelitis: A Model of Chronic Multiple Sclerosis. PubMed Central. [\[Link\]](#)
- Induction and Monitoring of Experimental Autoimmune Encephalitis (EAE) in Rodents. Wayne State University. [\[Link\]](#)
- (PDF) Myelin Oligodendrocyte Glycoprotein (MOG35-55) Induced Experimental Autoimmune Encephalomyelitis (EAE) in C57BL/6 Mice. ResearchGate. [\[Link\]](#)
- A Rapid, Simple, and Standardized Homogenization Method to Prepare Antigen/Adjuvant Emulsions for Inducing Experimental Autoimmune Encephalomyelitis. JoVE. [\[Link\]](#)
- Preparing an Antigen-Adjuvant Emulsion to Induce Autoimmune Encephalomyelitis. JoVE. [\[Link\]](#)
- Modeling Multiple Sclerosis in the Two Sexes: MOG 35-55-Induced Experimental Autoimmune Encephalomyelitis. JoVE. [\[Link\]](#)
- Mild Disease Course of Experimental Autoimmune Encephalomyelitis without Pertussis Toxin: Brain Transcriptome Analysis Reveals Similar Signaling to Active Lesions in Multiple Sclerosis. MDPI. [\[Link\]](#)

- Accelerated Course of Experimental Autoimmune Encephalomyelitis in PD-1-Deficient Central Nervous System Myelin Mutants. SciSpace. [\[Link\]](#)
- Multiple Sclerosis (EAE) Mouse Models. Biocytogen. [\[Link\]](#)
- Refined clinical scoring in comparative EAE studies does not enhance the chance to observe statistically significant differences. BORIS Portal. [\[Link\]](#)
- (PDF) Antigenic Peptide (MOG 35-55 & PLP (139-151))-Induced Encephalomyelitis (EAE) Model Protocol. ResearchGate. [\[Link\]](#)
- Archive ouverte UNIGE Antibody response in MOG35–55 induced EAE. University of Geneva. [\[Link\]](#)
- MOG35 – 55-induced EAE model of optic nerve inflammation compared to MS, MOGAD and NMOSD related subtypes of human optic neuritis. PubMed Central. [\[Link\]](#)
- A Defined Diet Combined with Sonicated Inoculum Provides a High Incidence, Moderate Severity Form of Experimental Autoimmune Encephalomyelitis (EAE). ACS Publications. [\[Link\]](#)
- Clinical disease course of active MOG 35-55 induced EAE in C57Bl/6... ResearchGate. [\[Link\]](#)
- Variation in experimental autoimmune encephalomyelitis scores in a mouse model of multiple sclerosis. Baishideng Publishing Group. [\[Link\]](#)
- Experimental Autoimmune Encephalomyelitis in the Mouse. PubMed Central. [\[Link\]](#)
- Experimental Autoimmune Encephalomyelitis KIT. SB PEPTIDE. [\[Link\]](#)
- Passive Experimental Autoimmune Encephalomyelitis in C57BL/6 with MOG: Evidence of Involvement of B Cells. PLOS One. [\[Link\]](#)
- B Cells Influence Encephalitogenic T Cell Frequency to Myelin Oligodendrocyte Glycoprotein (MOG)38–49 during Full-length MOG Protein–Induced Demyelinating Disease. Oxford Academic. [\[Link\]](#)

- Statistical analysis of data from studies on experimental autoimmune encephalomyelitis. ResearchGate. [\[Link\]](#)
- Immunomodulation By Subchronic Low Dose 2,3,7,8-Tetrachlorodibenzo-p-Dioxin in Experimental Autoimmune Encephalomyelitis in the Absence of Pertussis Toxin. Oxford Academic. [\[Link\]](#)

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Sources

- 1. An optimized and validated protocol for inducing chronic experimental autoimmune encephalomyelitis in C57BL/6J mice - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 2. wjgnet.com [\[wjgnet.com\]](http://wjgnet.com)
- 3. Mouse MOG (35-55) peptide - CAS 163913-87-9 - EAE induction [\[sb-peptide.com\]](http://sb-peptide.com)
- 4. bio-protocol.org [\[bio-protocol.org\]](http://bio-protocol.org)
- 5. escholarship.org [\[escholarship.org\]](http://escholarship.org)
- 6. Modeling Multiple Sclerosis in the Two Sexes: MOG35-55-Induced Experimental Autoimmune Encephalomyelitis [\[jove.com\]](http://jove.com)
- 7. Hooke - Protocols - EAE Induction by Active Immunization in C57BL/6 Mice [\[hookelabs.com\]](http://hookelabs.com)
- 8. Consistent induction of chronic experimental autoimmune encephalomyelitis in C57BL/6 mice for the longitudinal study of pathology and repair - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- 9. Myelin Oligodendrocyte Glycoprotein (MOG35-55) Induced Experimental Autoimmune Encephalomyelitis (EAE) in C57BL/6 Mice - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- 10. MOG35 – 55-induced EAE model of optic nerve inflammation compared to MS, MOGAD and NMOSD related subtypes of human optic neuritis - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- 11. pubs.acs.org [\[pubs.acs.org\]](https://pubs.acs.org)
- 12. Myelin Oligodendrocyte Glycoprotein 35-55 (MOG 35-55)-induced Experimental Autoimmune Encephalomyelitis: A Model of Chronic Multiple Sclerosis - PMC

[\[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)

- 13. Preparing an Antigen-Adjuvant Emulsion to Induce Autoimmune Encephalomyelitis [\[jove.com\]](https://www.jove.com)
- 14. A Rapid, Simple, and Standardized Homogenization Method to Prepare Antigen/Adjuvant Emulsions for Inducing Experimental Autoimmune Encephalomyelitis [\[jove.com\]](https://www.jove.com)
- 15. Hooke - Protocols - EAE Induction by Active Immunization in C57BL/6 Mice [\[hookelabs.com\]](https://www.hookelabs.com)
- 16. [mdpi.com](https://www.mdpi.com) [\[mdpi.com\]](https://www.mdpi.com)
- 17. academic.oup.com [\[academic.oup.com\]](https://academic.oup.com)
- 18. [researchgate.net](https://www.researchgate.net) [\[researchgate.net\]](https://www.researchgate.net)
- 19. Induction and Monitoring of Experimental Autoimmune Encephalitis (EAE) in Rodents [\[research.wayne.edu\]](https://www.research.wayne.edu)
- 20. Hooke - Contract Research - Experimental autoimmune encephalomyelitis (EAE) - Rat EAE scoring [\[hookelabs.com\]](https://www.hookelabs.com)
- 21. Hooke - Contract Research - Experimental autoimmune encephalomyelitis (EAE) - Mouse EAE scoring [\[hookelabs.com\]](https://www.hookelabs.com)
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